

Licochalcone B cross-species efficacy validation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Licochalcone B

CAS No.: 58749-23-8

Cat. No.: S533102

[Get Quote](#)

Cross-Species Efficacy of Licochalcone B

The following table summarizes the key therapeutic effects of **Licochalcone B** observed in different species and experimental models.

Therapeutic Area	Key Findings / Mechanism of Action	Experimental Models (Species/Cell Lines)	Citations
Acute Lung Injury	Activates Keap1/Nrf2 pathway; reduces oxidative stress & inflammation	Mice, Human Pulmonary Microvascular Endothelial Cells (HPMECs)	[1]
Neuroprotection	Induces ATG7-dependent autophagy & SIRT1/AMPK pathway; reduces apoptosis	Rat PC-12 cells, <i>Caenorhabditis elegans</i>	[2] [3]
Anti-Cancer Effects	Induces apoptosis & autophagy; inhibits PI3K/AKT/mTOR pathway	Human osteosarcoma cells (MG-63, U2OS)	[2]

Therapeutic Area	Key Findings / Mechanism of Action	Experimental Models (Species/Cell Lines)	Citations
Broad-Spectrum Antiviral	Targets host protein AP1G1 (Cys128), inhibiting clathrin-mediated viral endocytosis	Human BEAS-2B cells, Mouse model	[4]
Radioprotection	Reduces DNA damage, inhibits inflammation, and boosts antioxidant (GSH) levels	Human HaCaT cells, THP-1 cells, HAEC cells; RAW 264.7 (mouse); C57BL/6 mice	[5]
Liver Cancer (Network Pharmacology)	Interferes with NF- κ B signaling, PD-L1/PD-1 checkpoint pathway	<i>In silico</i> prediction using machine learning on databases	[6]

Comparison with Other Licochalcones

Licorice contains several structurally similar chalcones. The table below compares LCB with other major licochalcones based on reported biological activities.

Licochalcone	Reported Pharmacological Activities
Licochalcone A (LCA)	Anti-inflammatory, antibacterial, antioxidant, antitumor; studied for dermatological diseases (acne, atopic dermatitis) [7].
Licochalcone B (LCB)	Anti-inflammatory, anticancer, neuroprotective, antiviral, radioprotective (as detailed in Table 1).
Licochalcone C (LCC)	Similar to LCA and LCB, predicted to modulate NF- κ B signaling and PD-1/PD-L1 pathway in cancer [6].
Licochalcone D (LCD)	Activates autophagy; protects mouse heart from oxidative damage [3].
Licochalcone E (LCE)	Activates antioxidant gene-dependent pathways [3].

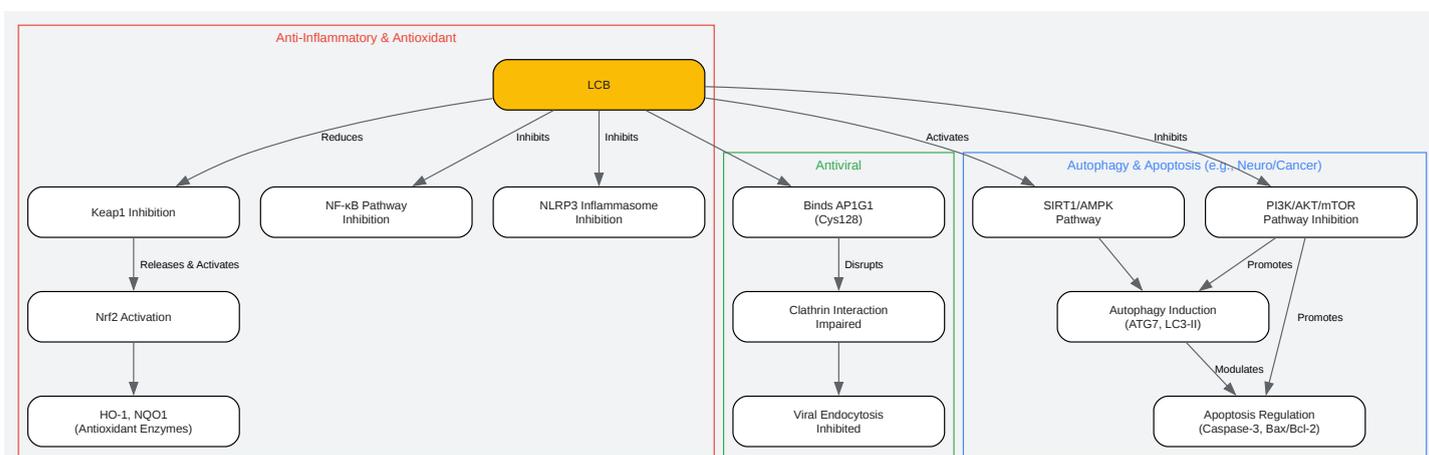
Detailed Experimental Protocols

For your experimental design, here are the methodologies from key studies:

- **Anti-Acute Lung Injury (in vivo):** C57BL/6 male mice (6-8 weeks old) were used. Lung injury was induced by lipopolysaccharide (LPS). LCB was administered, and its effects were evaluated by assessing lung tissue weight, oxidative stress markers (SOD, MDA, GSH-Px, CAT), and inflammation markers (TNF- α , IL-6, IL-1 β) [1].
- **Neuroprotection (in vitro):** The protective effects of LCB were investigated in PC-12 cells (rat neuronal-like cells). Oxidative stress was induced with H₂O₂. Cells were pre-treated with LCB (10-40 μ M) for 1 hour before H₂O₂ induction. Cell viability was assessed using CCK-8 and LDH assays; apoptosis was measured with Annexin V/PI staining and flow cytometry; oxidative stress markers (ROS, MDA, SOD) and autophagy-related proteins (LC3-II, p62) were analyzed [3].
- **Antiviral (in vitro & in vivo):** In BEAS-2B (human bronchial epithelium) cells and mouse infection models, LCB's effect was tested against influenza A virus (H1N1), respiratory syncytial virus (RSV), and human coronavirus 229E (HCoV-229E). Viral entry was tracked with GFP-labeled viruses, and pulmonary viral loads were measured. The mechanism was identified using thermal proteome profiling (TPP) and limited proteolysis-mass spectrometry (LiP-MS) to confirm binding to the AP1G1 protein at Cys128 [4].
- **Anti-Cancer (in vitro):** Human osteosarcoma cells (MG-63 and U2OS) were treated with LCB. Anti-cancer effects were evaluated by measuring cell growth inhibition, apoptosis (via markers like cleaved caspase-3, Bax, Bcl-2), and autophagy (via markers like LC3B, Beclin1, p62). The involvement of the PI3K/AKT/mTOR pathway was analyzed by measuring protein expression levels [2].

Molecular Mechanism Pathways

The broad therapeutic potential of LCB is attributed to its ability to modulate multiple key cellular signaling pathways, as illustrated below.



[Click to download full resolution via product page](#)

Conclusion for Researchers

In summary, the cross-species efficacy of **Licochalcone B** is validated from **computational predictions to in vitro and in vivo models**, demonstrating its multi-target mechanism of action. Key strengths for drug development include its **host-targeted antiviral strategy** [4], which may overcome viral mutation issues, and its ability to **activate cytoprotective pathways** like Nrf2 and autophagy [1] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Licochalcone B confers protective effects against LPS-Induced ... [pmc.ncbi.nlm.nih.gov]
2. Therapeutic potential and action mechanisms of ... [pmc.ncbi.nlm.nih.gov]
3. Licochalcone B, a Natural Autophagic Agent for Alleviating ... [mdpi.com]
4. Itaconate reduces viral endocytosis by targeting Cys128 of the... [link.springer.com]
5. Radioprotective Effects of Licochalcone B: DNA Protection, ... [xiahepublishing.com]
6. Network Pharmacology Combined with Machine Learning to Reveal the... [pmc.ncbi.nlm.nih.gov]
7. Therapeutic potential of Licochalcone A in dermatological ... [frontiersin.org]

To cite this document: Smolecule. [Licochalcone B cross-species efficacy validation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533102#lico-chalcone-b-cross-species-efficacy-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com